

Physical properties of 6-Undecanol (boiling point, melting point)

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Physical Properties of 6-Undecanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **6- Undecanol**, specifically its boiling and melting points. The information is presented to support research and development activities where this long-chain alcohol may be utilized. This document outlines the experimentally determined values for these properties, details the methodologies for their measurement, and provides visual representations of the experimental workflow and the physical state transitions of the compound.

Core Physical Properties of 6-Undecanol

The boiling and melting points are critical physical constants that provide insights into the purity and physical state of **6-Undecanol** under varying temperature conditions.

| Physical Property | Value (°C) | Value (K) | Pressure |
|-------------------|----------------------|-------------------|-------------|
| Boiling Point | 229.7 - 231 °C[1][2] | 502.85 - 504.15 K | 760 mmHg |
| Melting Point | 25 - 26 °C[1][2] | 298.15 - 299.15 K | Atmospheric |



Experimental Protocols

The determination of the boiling and melting points of **6-Undecanol** is achieved through standardized laboratory procedures. The following sections detail the methodologies for these measurements.

Melting Point Determination (Capillary Method)

The melting point of **6-Undecanol**, which exists as a waxy solid at room temperature, is determined using the capillary tube method. This technique involves heating a small, powdered sample in a capillary tube and observing the temperature range over which it melts.[3][4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **6-Undecanol** is finely ground into a powder using a mortar and pestle. This ensures uniform heating within the capillary tube.[3]
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. The packed sample height should be approximately 2-3 mm.[5] For waxy solids like 6-Undecanol, the sample can be gently melted and drawn into the capillary tube, then allowed to solidify.[4]
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned to ensure its bulb is level with the sample.



- Heating and Observation: The sample is heated at a controlled rate. An initial rapid heating
 can be used to determine an approximate melting range. Subsequently, a new sample is
 heated slowly, at a rate of 1-2°C per minute, as the temperature approaches the expected
 melting point.[6][7]
- Data Recording: The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[5]

Boiling Point Determination (Distillation Method)

The boiling point of **6-Undecanol** is determined by distillation, a process that involves heating the liquid to its boiling point and then condensing the vapor.[8][9]

Apparatus:

- Distillation flask (round-bottom)
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Apparatus Assembly: A simple distillation apparatus is assembled. The distillation flask is
 filled with 6-Undecanol to about two-thirds of its capacity, and a few boiling chips are added
 to ensure smooth boiling.
- Thermometer Placement: The thermometer is positioned in the neck of the distillation flask so that the top of the mercury bulb is level with the bottom of the side arm leading to the condenser. This ensures that the recorded temperature is that of the vapor in equilibrium with the boiling liquid.



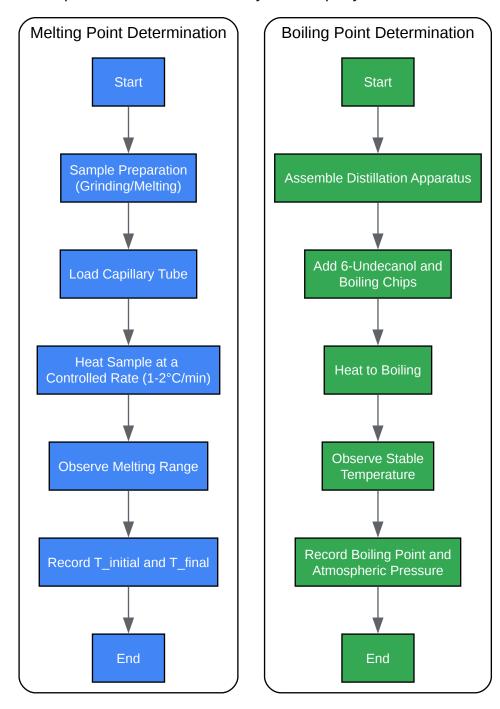
- Heating: The flask is heated gently. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase and then stabilize.
- Data Recording: The constant temperature at which the liquid boils and the vapor condenses into the receiving flask is recorded as the boiling point. The atmospheric pressure should also be recorded, as the boiling point is pressure-dependent.[10][11]
- Distillation Rate: The heating is controlled to maintain a steady distillation rate of approximately 1-2 drops per second.[9]

Visualizations

The following diagrams illustrate the experimental workflow for determining the physical properties of **6-Undecanol** and the relationship between its physical state and temperature.



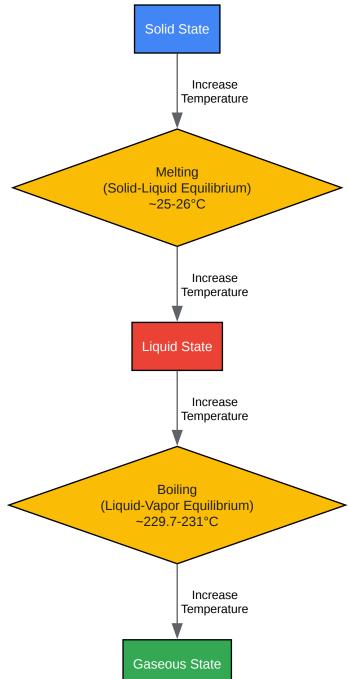
Experimental Workflow for Physical Property Determination



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Caption: Workflow for determining the melting and boiling points of **6-Undecanol**.





Physical State of 6-Undecanol vs. Temperature

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Caption: Relationship between temperature and the physical state of **6-Undecanol**.



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